

fenarimol solvent selection for analytical extraction

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fenarimol

CAS No.: 60168-88-9

Cat. No.: S527853

Get Quote

Frequently Asked Questions

- **What solvents are suitable for fenarimol extraction?** Fenarimol has moderate solubility in water but is highly soluble in many organic solvents. The choice depends on your sample matrix and analytical technique. Refer to the table below for specific solvents.
- **What are the primary analytical techniques for fenarimol?** Common techniques include **Gas Chromatography (GC)** and **Liquid Chromatography (HPLC/LC-MS/MS)**. The selection often depends on the required sensitivity and the nature of the sample matrix.
- **My analysis shows low recovery of fenarimol. What should I check?** First, verify your extraction solvent is appropriate for your sample. For complex food matrices like grapes or soya, a clean-up step using dispersive Solid-Phase Extraction (d-SPE) is highly recommended to remove co-extractives that can cause matrix effects [1].

Fenarimol Properties & Solvent Selection

The following table summarizes the solubility and key physical properties of **fenarimol** to guide your solvent selection [2].

Property	Value & Conditions	Relevance to Extraction
Water Solubility	13.7 mg/L @ 20°C, pH 7	Low solubility makes water unsuitable for extraction, but indicates potential for matrix moisture to affect recovery.
Solubility in Organic Solvents		
- Methanol	98,000 mg/L	Excellent solvent for extraction and standard preparation.
- Ethyl Acetate	73,300 mg/L	Excellent solvent for extraction, especially from food matrices [1].
- Xylene	33,300 mg/L	Good solvent.
- n-Heptane	920 mg/L	Relatively poor solvent; can be used for partitioning/clean-up.
Log P	3.69 @ 20°C	Confirms high hydrophobicity; indicates strong preference for organic phases over aqueous ones.
Melting Point	117 - 119 °C	Can inform solid-phase extraction (SPE) protocol development and storage conditions.

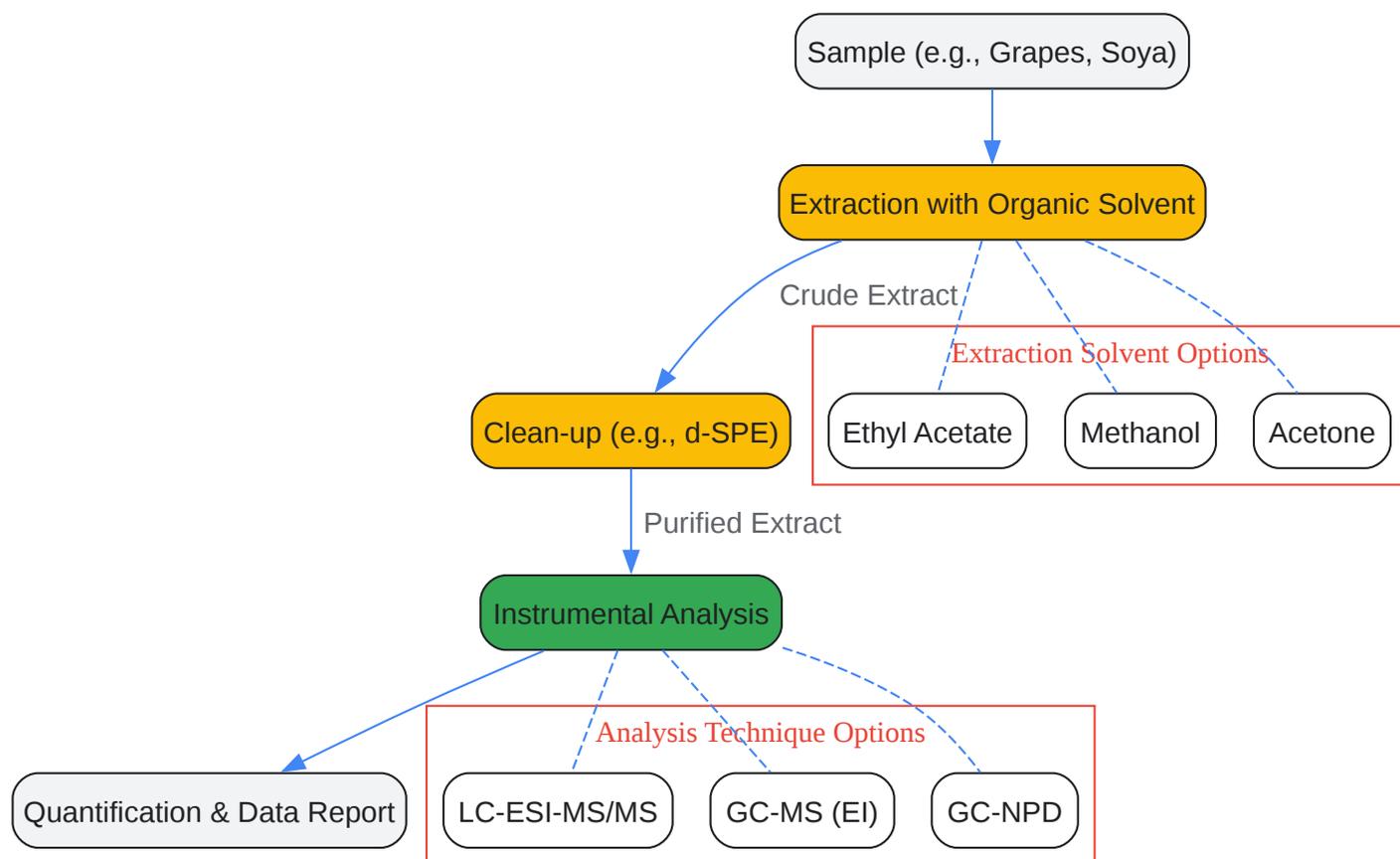
Established Analytical Methods & Workflows

The table below outlines specific methodologies for extracting and analyzing **fenarimol** from various sample types, as cited in the literature [1] [3].

Sample Type	Extraction	Clean-up	Analysis	Key Parameters
Cucumbers, Greenhouse Samples [3]	Acetone agitation of exposure matrices (patches, gloves)	Concentration under N ₂ stream	GC-NPD	HP-5 column; 210°C to 280°C; N-P detector [3].

Sample Type	Extraction	Clean-up	Analysis	Key Parameters
Grapes [1]	Ethyl Acetate	d-SPE	LC-ESI-MS/MS	Electrospray Ionization; Multiple Reaction Monitoring (MRM).
Fruit-based Baby Food [1]	Information missing	Information missing	PTV-LP-GC-HR-TO-F-MS	Programmed Temp. Vaporizer; Low-Pressure GC; High-Res Time-of-Flight MS.
Honeys, Honeybees, Pollens [1]	QuEChERS	Not specified	LC-ESI-MS/MS	Electrospray Ionization; Multiple Reaction Monitoring (MRM).
Soya Grain [1]	Not specified	Not specified	LC-ESI-MS/MS	Electrospray Ionization; Tandem Mass Spectrometry.
HPLC (Reverse Phase) [4]	(Method for standard)	(Method for standard)	HPLC-UV	Newcrom R1 column; Mobile Phase: ACN/Water/H ₃ PO ₄ (use HCOOH for MS).

The following diagram illustrates a generalized workflow for **fenarimol** analysis in complex food matrices, synthesizing the methods above:



[Click to download full resolution via product page](#)

Troubleshooting Common Issues

- **Low Recovery:**
 - **Cause:** Inefficient extraction or compound adsorption.
 - **Solution:** Ensure samples are well-homogenized. For solid samples, increasing extraction time or using a solvent with higher solubility like **ethyl acetate** or **methanol** can help. For GC analysis, check for active sites in your inlet or column [1] [3].
- **Matrix Effects in LC/GC-MS:**
 - **Cause:** Co-extracted compounds from the sample matrix can suppress or enhance the analyte signal.

- **Solution:** Incorporate a **d-SPE clean-up step** after extraction. Using a stable isotope-labeled internal standard for **fenarimol** is the most effective way to correct for these effects [1].
- **Peak Tailing in HPLC:**
 - **Cause:** Secondary interactions with residual silanols on the HPLC column.
 - **Solution:** Use a reversed-phase column with **low silanol activity**, such as the Newcrom R1 mentioned in one method. Adding a small percentage of acid (e.g., formic or phosphoric) to the mobile phase can also improve peak shape [4].

Key Takeaways

- **High Solubility Solvents:** **Methanol** and **Ethyl Acetate** are excellent choices for **fenarimol** extraction from various matrices [2] [1].
- **Clean-up is Crucial:** For complex food and environmental samples, a **d-SPE clean-up** step is highly recommended to reduce matrix effects and improve method robustness [1].
- **Technique Selection:** **LC-MS/MS** is preferred for high sensitivity and confirmatory analysis, while **GC-MS** or **GC-NPD** are well-established, cost-effective alternatives [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Fenarimol PESTANAL , analytical standard 60168-88-9 [sigmaaldrich.com]
2. Fenarimol (Ref: EL 222) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Risk and exposure assessment for agricultural workers during ... [applbiolchem.springeropen.com]
4. Fenarimol [sielc.com]

To cite this document: Smolecule. [fenarimol solvent selection for analytical extraction]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527853#fenarimol-solvent-selection-for-analytical-extraction>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com